

(1S,2S,3R,5S)-(+)-2,3-Pinandediol chemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Pinandediol

CAS No.: 53404-49-2

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An In-Depth Technical Guide to (1S,2S,3R,5S)-(+)-2,3-Pinandediol: Properties, Applications, and Protocols

Introduction

(1S,2S,3R,5S)-(+)-2,3-Pinandediol is a crystalline, chiral bicyclic diol that has established itself as a cornerstone in the field of asymmetric synthesis.^{[1][2]} Derived from the abundant natural monoterpene α -pinene, its rigid, well-defined stereochemical structure makes it an invaluable tool for chemists, particularly in the pharmaceutical and fine chemical industries.^{[1][3]} This guide provides a comprehensive overview of its chemical properties, core applications as a chiral auxiliary, and detailed experimental protocols for its use, tailored for researchers, scientists, and professionals in drug development. Its primary utility lies in its function as a chiral building block, directing the stereochemical outcome of reactions to produce enantiomerically pure compounds, a critical requirement for therapeutic efficacy and safety in modern pharmaceuticals.^[4]

Chemical Identity and Molecular Structure

Precise identification is paramount for ensuring the stereochemical integrity of starting materials in sensitive asymmetric syntheses. (1S,2S,3R,5S)-(+)-**2,3-Pinandediol** is a distinct stereoisomer with the dextrorotatory (+) optical activity.

- IUPAC Name: (1S,2S,3R,5S)-2,6,6-Trimethylbicyclo[3.1.1]heptane-2,3-diol[2]
- Synonyms: (+)-Pinandediol, D-**2,3-Pinandediol**, (+)-2-Hydroxyisopinocampheol[2][5]
- CAS Number: 18680-27-8[1][6]
- Molecular Formula: C₁₀H₁₈O₂[2][5]
- Molecular Weight: 170.25 g/mol [2][7]

The rigid bicyclo[3.1.1]heptane skeleton provides a sterically hindered environment, which is fundamental to its ability to induce high levels of stereoselectivity in chemical transformations.

Physicochemical Properties

The physical and chemical properties of (1S,2S,3R,5S)-(+)-**2,3-Pinandediol** are summarized in the table below. It typically appears as a white to light beige or yellow crystalline powder or solid at room temperature.[1][5]

Property	Value	Source(s)
Appearance	White to light beige/yellow crystalline powder	[1]
Melting Point	53-59 °C	[1][8]
Specific Rotation	+8.0° to +11.0° (c=6.5, toluene)	[8]
Boiling Point	~263.7 °C (estimated)	[9]
Solubility	Good solubility in organic solvents like toluene, chloroform, and methanol.	[1][8]
Purity (GC)	Typically ≥98.0%	[2]
Flash Point	>110 °C (>230 °F)	[9]

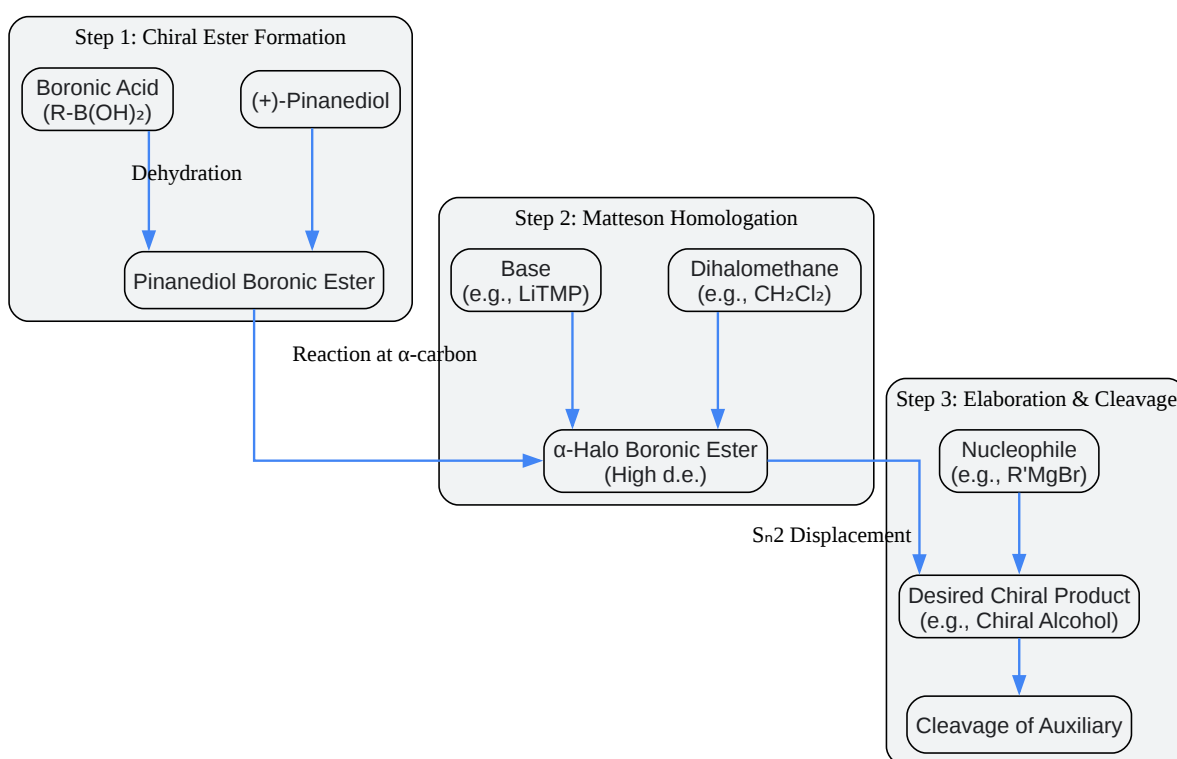
Core Application: A Chiral Auxiliary in Asymmetric Synthesis

The most significant application of (+)-Pinanediol is as a chiral auxiliary, a temporary functional group that directs the stereoselective formation of a new chiral center in a substrate.[3][4] Its rigid bicyclic structure effectively shields one face of a reactive center, forcing incoming reagents to attack from the less sterically hindered face, thereby achieving high diastereoselectivity.

Synthesis of Chiral Boronic Esters: The Matteson Homologation

A classic and powerful application is in the stereocontrolled synthesis of chiral boronic esters, which are versatile intermediates for creating carbon-carbon and carbon-heteroatom bonds. The Matteson homologation reaction is a prime example where (+)-Pinanediol is used to generate α -halo boronic esters with exceptional enantiomeric purity. These intermediates can then be transformed into a wide array of chiral compounds, including α -amino acids.[10]

The general workflow involves the reaction of a boronic acid with (+)-Pinanediol to form a pinanediol boronic ester. This ester then undergoes homologation. The pinanediol auxiliary is later removed under mild conditions, yielding the desired chiral product.



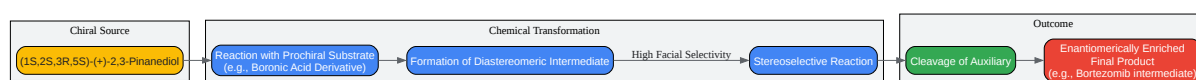
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Caption: General workflow for Matteson homologation using (+)-pinanediol.

Key Pharmaceutical Application: Synthesis of Bortezomib

The industrial and pharmaceutical relevance of (+)-Pinanediol is underscored by its role as a critical intermediate in the synthesis of Bortezomib.^[1] Bortezomib is a proteasome inhibitor used in the treatment of multiple myeloma.^[1] The precise stereochemistry of the boronic acid moiety in Bortezomib is essential for its therapeutic activity, and this stereocenter is established using (+)-pinanediol as the chiral auxiliary.

The logical relationship for its application in asymmetric synthesis can be visualized as follows:



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Caption: Role of (+)-Pinanediol in an asymmetric synthesis pathway.

Experimental Protocol: Preparation of a Pinanediol Boronate Ester

This protocol describes a representative procedure for the formation of a boronate ester from a boronic acid and (+)-pinanediol, a foundational step for subsequent asymmetric transformations.

Objective: To synthesize a (1S,2S,3R,5S)-(+)-**2,3-Pinanediol**-derived boronic ester.

Materials:

- Aryl or alkyl boronic acid (1.0 eq)
- (1S,2S,3R,5S)-(+)-**2,3-Pinanediol** (1.1 eq)

- Anhydrous solvent (e.g., Toluene or THF)
- Magnesium sulfate (anhydrous)
- Round-bottom flask equipped with a magnetic stirrer and Dean-Stark apparatus (if using toluene) or molecular sieves (if using THF)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Setup: Assemble the reaction flask under an inert atmosphere. This is crucial as boronic acids can be sensitive to oxidative degradation.
- Charging the Flask: To the flask, add the boronic acid (1.0 eq), (1S,2S,3R,5S)-(+)-**2,3-Pinanediol** (1.1 eq), and the anhydrous solvent. The slight excess of the diol ensures complete conversion of the boronic acid.
- Azeotropic Removal of Water (Toluene): If using toluene, heat the mixture to reflux. Water, a byproduct of the esterification, is removed azeotropically and collected in the Dean-Stark trap. The reaction is typically complete when no more water is collected.
- Dehydration (THF): If using THF, add activated molecular sieves to the flask to sequester the water formed during the reaction. Stir at room temperature or with gentle heating until the reaction is complete, as monitored by TLC or GC-MS.
- Workup: Once the reaction is complete, cool the mixture to room temperature. Filter off the drying agent (magnesium sulfate or molecular sieves).
- Isolation: Remove the solvent from the filtrate under reduced pressure using a rotary evaporator. The resulting crude pinanediol boronic ester is often of sufficient purity for the next step. If necessary, it can be purified by column chromatography on silica gel.

Self-Validation: The success of the protocol is validated by spectroscopic analysis (e.g., ^1H and ^{11}B NMR) of the product, which will show characteristic shifts confirming the formation of the B-O-C bonds of the pinanediol ester and the disappearance of the $\text{B}(\text{OH})_2$ signal.

Safety, Handling, and Storage

While (1S,2S,3R,5S)-(+)-**2,3-Pinenediol** has low acute toxicity, standard laboratory safety practices are required.[\[11\]](#)

- Handling: Avoid prolonged skin contact or inhalation, as it may cause mild irritation.[\[11\]](#) Standard personal protective equipment (gloves, safety glasses, lab coat) should be worn.
- Storage: Store in tightly sealed containers in a cool, dry, and well-ventilated area.[\[11\]](#) It is recommended to keep it refrigerated (0-10 °C).[\[2\]](#)
- Incompatibilities: Keep away from strong acids, bases, and oxidizing agents to prevent decomposition.[\[11\]](#)

Conclusion

(1S,2S,3R,5S)-(+)-**2,3-Pinenediol** is a powerful and versatile chiral auxiliary that provides an effective and reliable pathway to a multitude of enantiomerically enriched molecules. Its efficacy is rooted in its rigid, C₂-symmetric structure derived from a readily available natural product. From its foundational role in the Matteson homologation to its critical application in the synthesis of life-saving drugs like Bortezomib, (+)-pinenediol continues to be an indispensable tool for synthetic chemists aiming to control stereochemistry with precision and predictability.

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- To cite this document: BenchChem. [(1S,2S,3R,5S)-(+)-2,3-Pinanediol chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1214191/docs#1s-2s-3r-5s-2-3-pinanediol-chemical-properties>]

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